

# Application Notes and Protocols for Apo-Enterobactin Purification from Bacterial Culture

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## Compound of Interest

Compound Name: apo-Enterobactin

Cat. No.: B15602215

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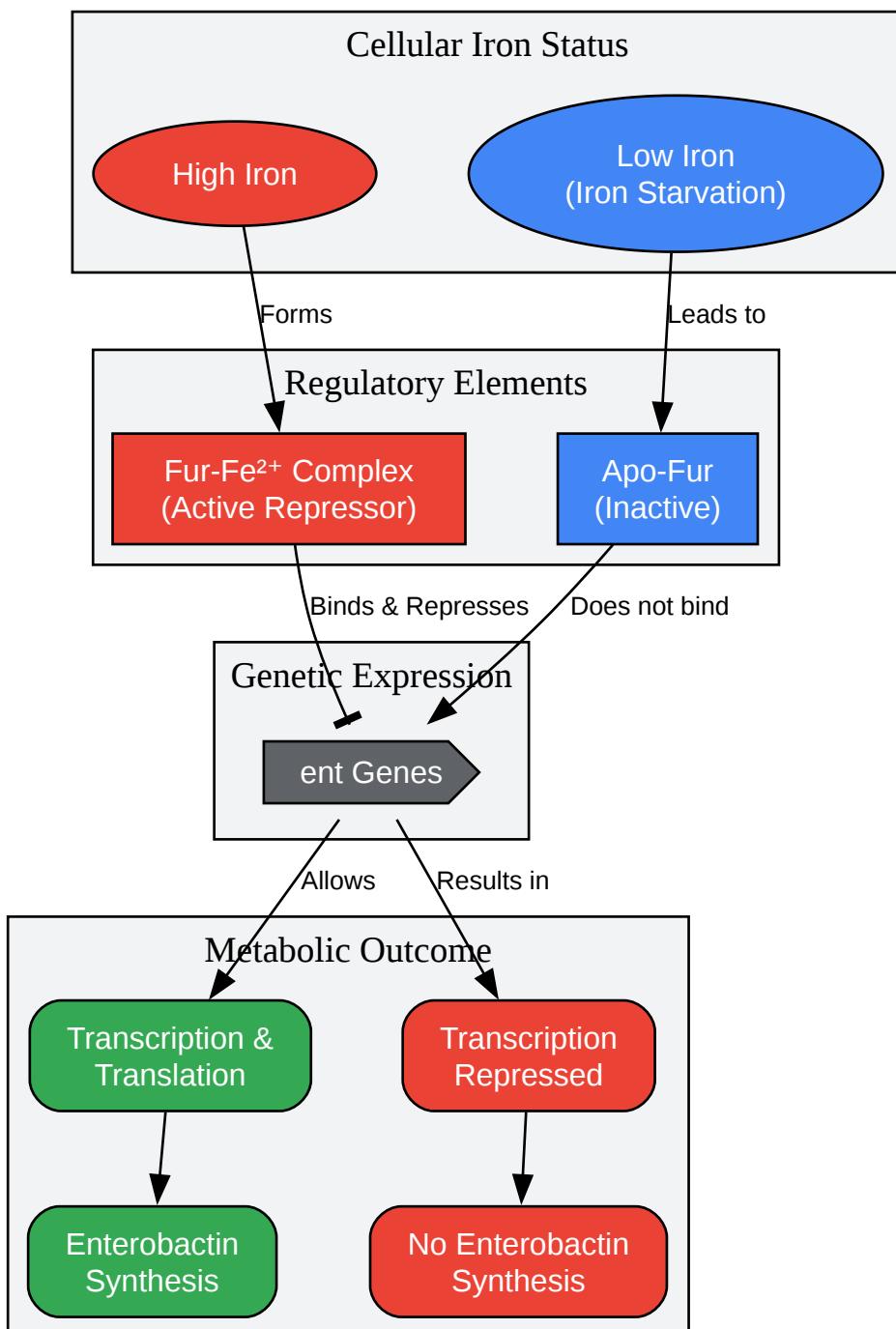
For Researchers, Scientists, and Drug Development Professionals

## Introduction

Enterobactin is a high-affinity catecholate siderophore produced by many Gram-negative bacteria, such as *Escherichia coli*, to sequester ferric iron from the environment.<sup>[1][2]</sup> Its exceptional affinity for  $\text{Fe}^{3+}$  ( $K = 10^{52} \text{ M}^{-1}$ ) makes it a critical factor in bacterial survival and pathogenesis, particularly in iron-limited host environments.<sup>[1][2]</sup> The apo form of enterobactin (iron-free) is of significant interest in drug development, particularly for the design of "Trojan horse" antibiotics that utilize the bacterium's own iron uptake machinery to deliver antimicrobial agents. This document provides a detailed protocol for the purification of **apo-enterobactin** from bacterial cultures.

## Experimental Workflow

The overall workflow for **apo-enterobactin** purification involves several key stages, from bacterial cultivation under iron-depleted conditions to induce siderophore production, followed by extraction and chromatographic purification of the target molecule.



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## References

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- 2. benchchem.com [benchchem.com]
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